

Part 1: Executive Summary & Strategic Importance

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Compound of Interest

Compound Name: 2-Cyclopropyl-4-fluorobenzaldehyde

CAS No.: 1697223-54-3

Cat. No.: B2618304

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2-Cyclopropyl-4-fluorobenzaldehyde (CAS: 1697223-54-3) has emerged as a high-value pharmacophore building block, particularly in the development of kinase inhibitors (e.g., VEGFR-2 targets) and next-generation metabolic disorder treatments (GLP-1R agonists).[1]

The simultaneous incorporation of a fluorine atom and a cyclopropyl ring offers a dual advantage in medicinal chemistry:

- **Metabolic Stability:** The cyclopropyl group acts as a bioisostere for alkyl groups (like ethyl or isopropyl) but with significantly higher resistance to CYP450-mediated oxidation due to the strength of the C-H bonds in the strained ring.
- **Conformational Restriction:** The rigid cyclopropyl moiety locks the molecule into a bioactive conformation, often improving potency and selectivity compared to flexible acyclic analogs.

However, the sourcing of this intermediate is fraught with technical risks. The installation of the cyclopropyl group via palladium-catalyzed cross-coupling is prone to specific impurities (protodeboronation, homocoupling) that many standard Certificates of Analysis (COAs) fail to declare. This guide provides a self-validating protocol to ensure the material you procure meets the rigorous standards required for late-stage lead optimization.

Part 2: Chemical Profile & Critical Specifications

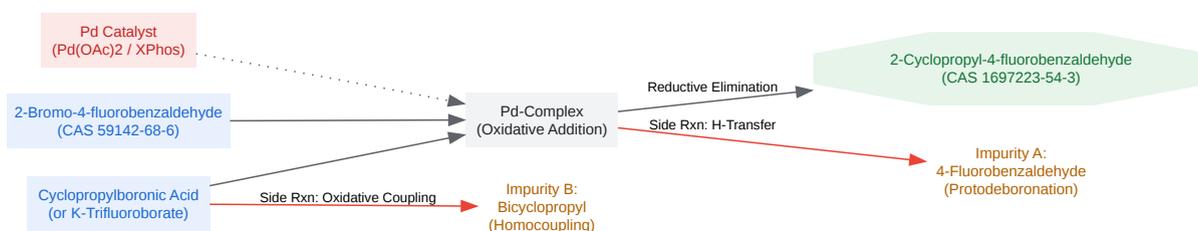
Parameter	Specification	Technical Note
Chemical Name	2-Cyclopropyl-4-fluorobenzaldehyde	Distinct from its isomer 4-cyclopropyl-2-fluorobenzaldehyde (CAS 946118-82-7).[1]
CAS Number	1697223-54-3	Verify this exact CAS. Some vendors mislabel isomers.[1]
Molecular Formula	C ₁₀ H ₉ FO	MW: 164.18 g/mol
Physical State	Pale yellow liquid to low-melting solid	Tendency to oxidize; store under inert gas (Ar/N ₂).[1]
Purity (HPLC)	≥ 97.0% (Area %)	Critical: Must check for des-cyclopropyl impurity.
Storage	-20°C or 2-8°C	Air-sensitive.[1] Aldehyde oxidation to carboxylic acid is rapid.[1]

Part 3: Manufacturing & Impurity Profiling (The "Core")

Understanding the synthesis is the only way to predict invisible impurities. The industrial standard for producing CAS 1697223-54-3 is the Suzuki-Miyaura Cross-Coupling of 2-bromo-4-fluorobenzaldehyde with cyclopropylboronic acid.[1]

Synthetic Route & Mechanism

The reaction typically employs a Palladium catalyst (e.g., Pd(OAc)₂ with a phosphine ligand like XPhos or Tricyclohexylphosphine) and an inorganic base (K₃PO₄ or K₂CO₃) in a biphasic solvent system (Toluene/Water).



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Figure 1: Synthesis workflow and origin of critical impurities. The "Protodeboronation" pathway leads to Impurity A, which is difficult to separate.

Critical Impurities Table

Impurity ID	Structure Name	Origin	Detection Method	Risk Level
Impurity A	4-Fluorobenzaldehyde	Protodeboronation of the boronic acid or hydrodehalogenation of the SM.[1]	GC-MS / ¹ H-NMR (Aldehyde proton shift)	High (Potent electrophile, different reactivity)
Impurity B	2-Bromo-4-fluorobenzaldehyde	Unreacted Starting Material. [1]	HPLC (RT shift)	Medium (Easy to remove, but toxic)
Impurity C	2-Cyclopropyl-4-fluorobenzoic acid	Air Oxidation of Product.[1]	LC-MS (M+16 peak)	High (Changes stoichiometry in next step)

Part 4: Analytical Validation Protocol (The "Trustworthiness" Pillar)

Do not rely solely on the supplier's COA.^[1] The following protocol is a self-validating system to ensure batch integrity before committing the material to a GMP campaign or expensive synthesis.

Step 1: The "Aldehyde Integrity" Check (1H-NMR)

- Objective: Confirm the cyclopropyl installation and rule out oxidation.
- Protocol: Dissolve ~10 mg in CDCl₃.
- Key Signals:
 - Aldehyde Proton (-CHO): Look for a singlet at ~10.3 ppm.^[1]
 - Cyclopropyl Protons: Look for multiplets in the high-field region (0.7–1.1 ppm).^[1] The integration must be 4:1 relative to the aldehyde proton.
 - Missing Cyclopropyl? If you see the aldehyde peak but no high-field multiplets, you have 4-fluorobenzaldehyde (Impurity A).^[1]
 - Acid Impurity: A broad singlet at ~11-13 ppm indicates oxidation to benzoic acid (Impurity C).^[1] Reject if >5%.

Step 2: The "Halogen Purge" Check (GC-MS)

- Objective: Ensure no brominated starting material remains.
- Why GC-MS? HPLC can sometimes co-elute structural isomers.^[1] GC separates based on volatility.^[1]
- Criteria: The mass spectrum must show the parent ion m/z 164. Any peak showing the characteristic bromine isotope pattern (M⁺ and M+2 of equal intensity) at m/z 202/204 indicates unreacted starting material.

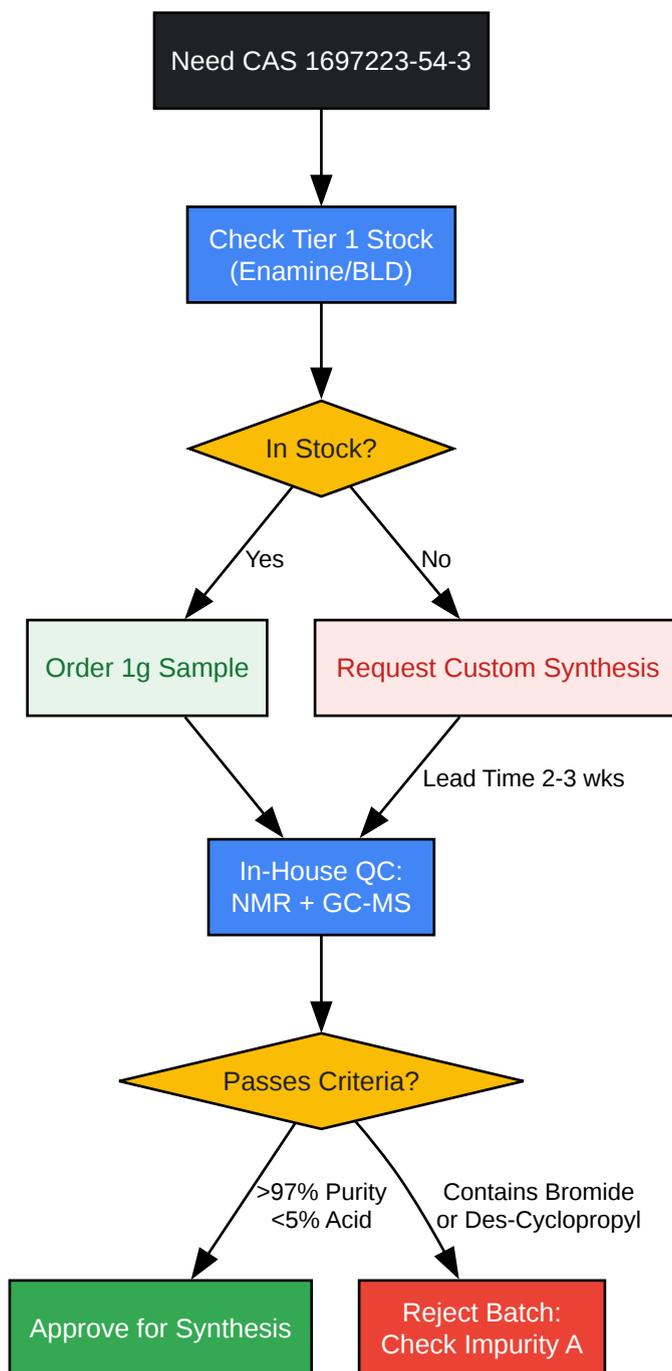
Part 5: Procurement Strategy & Supplier Landscape

The market for CAS 1697223-54-3 is split between "Catalog Aggregators" (who buy and resell) and "Original Manufacturers" (who perform the Suzuki coupling).

Recommended Supplier Tiers

- Tier 1 (Original Manufacturers / High-Stock Reliability):
 - Enamine: Validated stock. Often synthesizes on-demand if out of stock, ensuring fresh batches.
 - BLD Pharm: Strong presence in fluorinated building blocks; generally reliable COAs for this class.[\[1\]](#)
 - WuXi AppTec (LabNetwork): Best for scaling up to kilogram quantities.[\[1\]](#)
- Tier 2 (Resellers - Requires Extra QC):
 - General Catalog Vendors: Often ship older batches.[\[1\]](#) Mandatory re-test required.[\[1\]](#)

Sourcing Decision Tree



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Figure 2: Decision logic for sourcing and validating the material.

Part 6: Handling & Stability

- Oxidation Sensitivity: This aldehyde is prone to autoxidation.[1] Upon receipt, flush the container with Argon.

- **Storage:** Store at -20°C for long-term stability. If the material arrives as a solid but turns into a gum, it has likely oxidized or absorbed water.
- **Re-Purification:** If the acid impurity (Impurity C) is detected, it can be removed by washing an ether solution of the crude material with saturated aqueous NaHCO₃. The aldehyde remains in the organic layer, while the acid moves to the aqueous phase.

References

- PubChem.**2-Cyclopropyl-4-fluorobenzaldehyde** Compound Summary (CAS 1697223-54-3).[1] National Library of Medicine.[1] [\[Link\]](#)[1]
- National Institutes of Health (NIH).Cross-Coupling of Cyclopropyltrifluoroborate with Aryl Chlorides.[1] (Validation of Suzuki Methodology). [\[Link\]](#)

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Sources

- [1. 2-cyclopropyl-4-fluorobenzaldehyde | 1697223-54-3 \[sigmaaldrich.com\]](#)
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